

Proper Disposal Procedures for RU-0415529 (Ru-(R,R)-Ms-DENEB)

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Compound of Interest

Compound Name: RU-0415529

Cat. No.: B15565232

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For Immediate Release

This document provides essential safety and logistical information for the proper disposal of the ruthenium complex **RU-0415529**, also known as Ru-(R,R)-Ms-DENEB. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this compound in a manner that complies with standard laboratory safety practices and environmental regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for **RU-0415529**, which is critical for its safe handling and disposal.

Property	Value
Chemical Name	Chloro{N-[(1R,2R)-2-[(S)-[2-[(4-methylphenyl)methoxy]ethyl]amino]-1,2-diphenylethyl]methanesulfonamidato}ruthenium(II)
Synonym	Ru-(R,R)-Ms-DENEB
CAS Number	1333981-86-4
Molecular Formula	C ₂₅ H ₂₉ ClN ₂ O ₃ RuS
Molecular Weight	574.1 g/mol
Appearance	Light to dark brown powder

Experimental Protocols for Disposal

While a specific, universally mandated disposal protocol for **RU-0415529** is not available, the following step-by-step procedure is based on the known hazards of this compound and general best practices for the disposal of organometallic and ruthenium-containing laboratory waste.

2.1. Personal Protective Equipment (PPE)

Before handling **RU-0415529** for disposal, all personnel must wear appropriate personal protective equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.
- Respiratory Protection: In case of potential dust or aerosol generation, a NIOSH-approved respirator is recommended.

2.2. Spill Management

In the event of a spill, follow these procedures:

- **Small Spills:** Carefully sweep up the solid material, avoiding dust generation. Place the material into a clearly labeled, sealed container for hazardous waste disposal.
- **Large Spills:** Evacuate the area. If it is safe to do so, contain the spill to prevent it from entering drains or waterways. Contact your institution's Environmental Health and Safety (EHS) department for immediate assistance with cleanup and disposal.

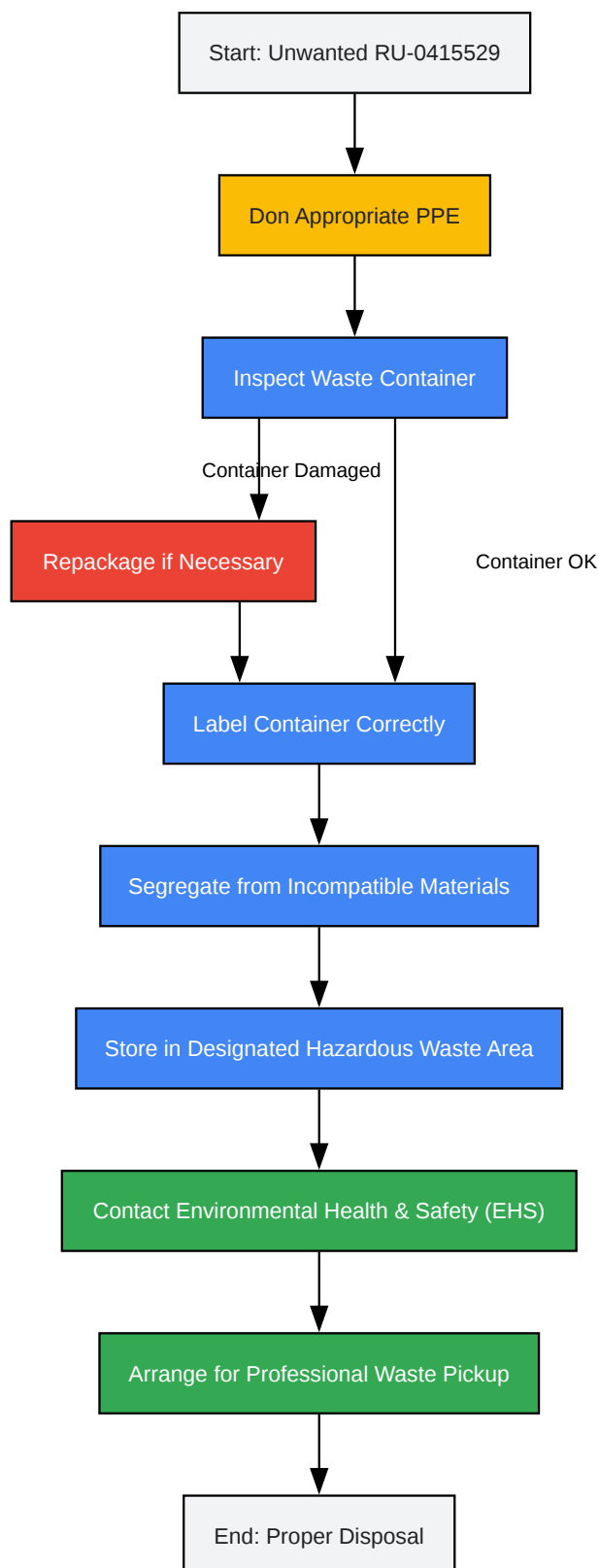
2.3. Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **RU-0415529** is to treat it as hazardous chemical waste and transfer it to a licensed and approved waste disposal facility. Do not attempt to dispose of this compound down the drain or in regular trash.

- **Container Inspection:** Ensure the container holding the **RU-0415529** waste is in good condition, securely sealed, and not damaged. If the original container is compromised, carefully transfer the waste to a new, compatible, and clearly labeled container.
- **Labeling:** The waste container must be clearly and accurately labeled as "Hazardous Waste" and include the chemical name "**RU-0415529**" or "Ru-(R,R)-Ms-DENEB" and the CAS number "1333981-86-4".
- **Segregation:** Store the sealed and labeled waste container in a designated, well-ventilated hazardous waste accumulation area. Segregate it from incompatible materials, particularly strong oxidizing agents.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. They will provide specific guidance based on local, state, and federal regulations.
- **Waste Manifest:** Prepare a chemical waste manifest, accurately documenting the contents and quantity of the waste, as required by your institution and waste disposal vendor.
- **Professional Disposal:** Arrange for the collection of the chemical waste by a licensed and certified hazardous waste disposal company.

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **RU-0415529**.



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Caption: Disposal workflow for **RU-0415529**. Caption: Disposal workflow for **RU-0415529**.

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